

# Application Note: Simultaneous Analysis of Amoxicillin and Clavulanic Acid by Capillary Electrophoresis

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Compound of Interest		
Compound Name:	Curvulinic acid	
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#### **Abstract**

This application note details a rapid and efficient capillary electrophoresis (CE) method for the simultaneous determination of amoxicillin and clavulanic acid in pharmaceutical preparations. [1][2][3][4] This method offers a fast, inexpensive, and environmentally friendly alternative to traditional high-performance liquid chromatography (HPLC) methods.[1][2] The described protocol utilizes a simple capillary zone electrophoresis (CZE) technique with UV detection, achieving complete separation of both analytes in under three minutes.[1][3][5] The method has been validated for its reproducibility, precision, accuracy, and linearity, demonstrating its suitability for routine quality control analysis.[1][2]

#### Introduction

Amoxicillin is a broad-spectrum  $\beta$ -lactam antibiotic commonly combined with clavulanic acid, a  $\beta$ -lactamase inhibitor.[1][2][3][4] Clavulanic acid protects amoxicillin from degradation by  $\beta$ -lactamase enzymes, thereby extending its antibacterial spectrum.[1][2][3][4] The combination is widely used in various pharmaceutical formulations. Accurate and simultaneous quantification of both compounds is crucial for ensuring the quality and efficacy of these products. Capillary electrophoresis has emerged as a powerful analytical technique for this purpose, offering advantages such as high separation efficiency, short analysis times, and minimal solvent consumption.[1][6] This note provides a detailed protocol for the simultaneous analysis of amoxicillin and clavulanic acid using a straightforward and robust CE method.



# **Experimental**

# **Instrumentation and Reagents**

- Capillary Electrophoresis System: An Agilent 7100 CE system or equivalent, equipped with a diode array detector (DAD).[3]
- Capillary: Fused-silica capillary.
- Reagents: Amoxicillin trihydrate and potassium clavulanate reference standards, sodium tetraborate, sodium hydroxide, and purified water.

## **Standard and Sample Preparation**

Standard Stock Solutions: Prepare individual stock solutions of amoxicillin and clavulanic acid at a concentration of 1 mg/mL in purified water.[3] From these, prepare working standard mixtures by appropriate dilution with water to fall within the desired calibration range.[3]

Sample Preparation (from Tablets):

- Accurately weigh and pulverize a representative number of tablets (e.g., 10 tablets) to obtain a homogenous powder.[1][3]
- Weigh an amount of the powder equivalent to a single dose (e.g., 500 mg amoxicillin and 125 mg clavulanic acid) and transfer it to a 100 mL volumetric flask.[1][3]
- Add purified water to the flask, sonicate to dissolve the active ingredients, and then dilute to the mark with water.[3][7]
- Filter the solution through a 0.45 μm membrane filter.[7][8]
- Further dilute the filtrate with water to a suitable concentration for CE analysis.[3]

# **Capillary Electrophoresis Protocol**

A robust and rapid separation of amoxicillin and clavulanic acid can be achieved using the following capillary zone electrophoresis (CZE) conditions.



# **Capillary Conditioning and Washing Procedure**

- Initial Capillary Wash (at the beginning of the day):
  - Wash the capillary with 0.1 M sodium hydroxide for 5 minutes.[1][3]
  - Follow with a 5-minute wash with purified water.[1][3]
- · Pre-injection Wash (before each analysis):
  - Wash the capillary for 2 minutes with the running buffer.[1][3]

**Electrophoretic Conditions** 

Parameter	Condition
Background Electrolyte (BGE)	25 mM Sodium Tetraborate
pH of BGE	9.30
Applied Voltage	+25 kV
Temperature	25 °C
Injection Mode	Hydrodynamic
Injection Parameters	50 mbar for 1 second
Detection Wavelength	230 nm

Table 1: Optimized Capillary Electrophoresis Conditions for the Simultaneous Analysis of Amoxicillin and Clavulanic Acid.[1][2][3][5]

# **Method Validation Summary**

The analytical performance of this CE method has been thoroughly evaluated, demonstrating its reliability for the intended application.



Parameter	Amoxicillin	Clavulanic Acid
Linearity Range (μg/mL)	0.05 - 3.03 mg/ml (in a related study)	0.02 - 2.02 mg/ml (in a related study)
Limit of Detection (LOD)	25.0 μmol/L (in a related study)	5.0 μmol/L (in a related study)
Accuracy (Recovery %)	98 - 103% (in a related study)	98 - 103% (in a related study)

Table 2: Summary of Method Validation Parameters. Note that the linearity and LOD values are from a related CE method and may vary slightly with the primary protocol.[9][10][11]

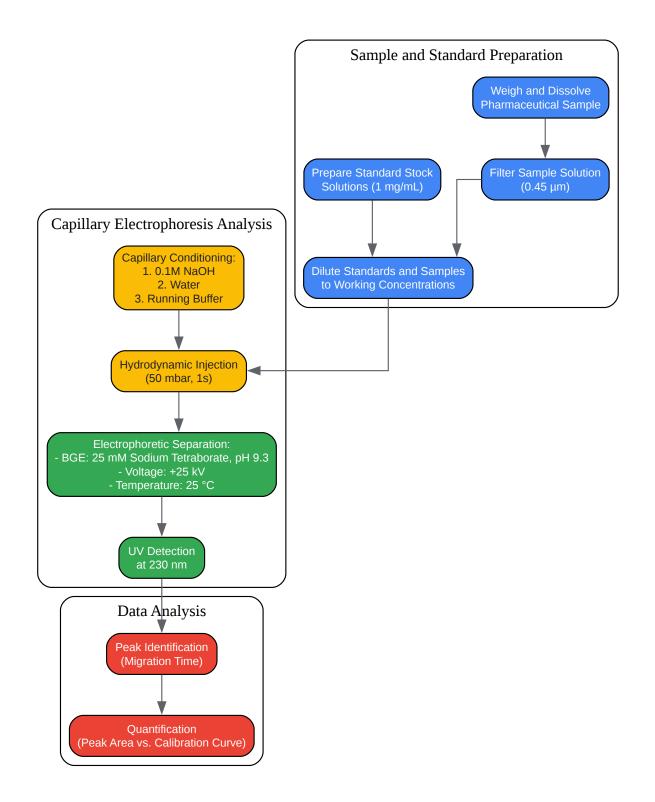
### **Results and Discussion**

Under the optimized conditions, a baseline separation of amoxicillin and clavulanic acid is achieved in approximately 2 minutes.[1][2][3] The typical migration order is amoxicillin followed by clavulanic acid.[3] The method is highly specific, and no interference from common pharmaceutical excipients has been observed. The rapid analysis time and simple sample preparation make this method highly suitable for high-throughput quality control environments.

# Visualization of the Experimental Workflow

The following diagram illustrates the key steps involved in the simultaneous analysis of amoxicillin and clavulanic acid using the described capillary electrophoresis method.





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Figure 1: Experimental workflow for the simultaneous analysis of amoxicillin and clavulanic acid by capillary electrophoresis.

## Conclusion

The capillary electrophoresis method presented in this application note is a reliable and efficient tool for the simultaneous quantification of amoxicillin and clavulanic acid in pharmaceutical formulations. Its simplicity, speed, and low operational cost make it an excellent alternative to conventional HPLC methods for routine quality control analysis in the pharmaceutical industry.

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